

Application Notes and Protocols for the GC-MS Analysis of Bombykol

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Compound of Interest

Compound Name: *Bombykol*

Cat. No.: *B110295*

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Introduction

Bombykol ((10E, 12Z)-hexadeca-10,12-dien-1-ol) is the first chemically characterized insect sex pheromone, released by the female silkworm moth, *Bombyx mori*, to attract male conspecifics.[1][2][3] Its high biological activity and specificity make it a subject of interest in chemical ecology, neurobiology, and as a potential tool in integrated pest management strategies. Accurate and sensitive detection and quantification of **Bombykol** are crucial for these studies. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **Bombykol**. This document provides detailed application notes and protocols for the GC-MS analysis of **Bombykol**.

Experimental Protocols

Sample Preparation: Extraction of Bombykol from *Bombyx mori* Pheromone Glands

This protocol describes a general method for the solvent extraction of **Bombykol** from the pheromone glands of female *Bombyx mori*.

Materials:

- Adult female *Bombyx mori* moths (2-3 days old)
- Hexane (GC grade)
- Micro-dissecting scissors and forceps
- 1.5 mL glass vials with PTFE-lined caps
- Vortex mixer
- Centrifuge
- Glass Pasteur pipettes
- Nitrogen gas evaporation system (optional)

Procedure:

- **Gland Dissection:** Anesthetize adult female moths by cooling them at 4°C for 5-10 minutes. Under a dissecting microscope, carefully dissect the pheromone glands, which are small, paired sacs located at the tip of the abdomen, between the last two abdominal segments.
- **Extraction:** Place the dissected glands from 5-10 individuals into a 1.5 mL glass vial. Add 200 µL of hexane to the vial.
- **Vortexing:** Cap the vial tightly and vortex for 2 minutes to ensure thorough extraction of the pheromone.
- **Centrifugation:** Centrifuge the vial at 5,000 x g for 5 minutes to pellet any tissue debris.
- **Supernatant Transfer:** Carefully transfer the hexane supernatant containing the extracted **Bombykol** to a clean 1.5 mL glass vial using a glass Pasteur pipette.
- **Concentration (Optional):** If higher concentrations are required, the extract can be concentrated under a gentle stream of nitrogen gas. Avoid complete evaporation to prevent loss of the semi-volatile analyte. Reconstitute the residue in a smaller volume of hexane (e.g., 50 µL).

- Storage: Store the final extract at -20°C until GC-MS analysis.

GC-MS Instrumentation and Parameters

The following parameters are a starting point for the analysis of **Bombykol** on a standard GC-MS system. Optimization may be required based on the specific instrument and column used.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent, Shimadzu, Thermo Fisher)
- Capillary GC column: A non-polar or mid-polar column is recommended, such as a DB-5ms or HP-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness).

GC Parameters:

- Injector: Splitless mode
- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- Injection Volume: 1 µL

MS Parameters:

- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV

- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Mass Scan Range: m/z 40-400
- Solvent Delay: 5 minutes

Quantitative Data

Accurate quantification of **Bombykol** requires the use of a calibration curve and an internal standard.

Internal Standard

For the quantification of long-chain alcohols like **Bombykol**, a structurally similar compound that is not present in the sample can be used as an internal standard. A suitable internal standard would be an isotopically labeled analog of a long-chain alcohol or a similar long-chain alcohol with a different chain length that does not co-elute with **Bombykol**. For example, a deuterated long-chain alcohol could be used.

Quantitative Analysis Workflow

- Prepare a stock solution of a certified **Bombykol** standard in hexane (e.g., 100 µg/mL).
- Prepare a stock solution of the chosen internal standard in hexane (e.g., 100 µg/mL).
- Create a series of calibration standards by diluting the **Bombykol** stock solution to achieve a range of concentrations (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- Spike each calibration standard and the extracted samples with a constant, known concentration of the internal standard.
- Analyze the calibration standards and samples by GC-MS using the optimized parameters.
- Construct a calibration curve by plotting the ratio of the peak area of **Bombykol** to the peak area of the internal standard against the concentration of **Bombykol**.

- Determine the concentration of **Bombykol** in the samples by using the peak area ratio from the sample chromatogram and the equation of the calibration curve.

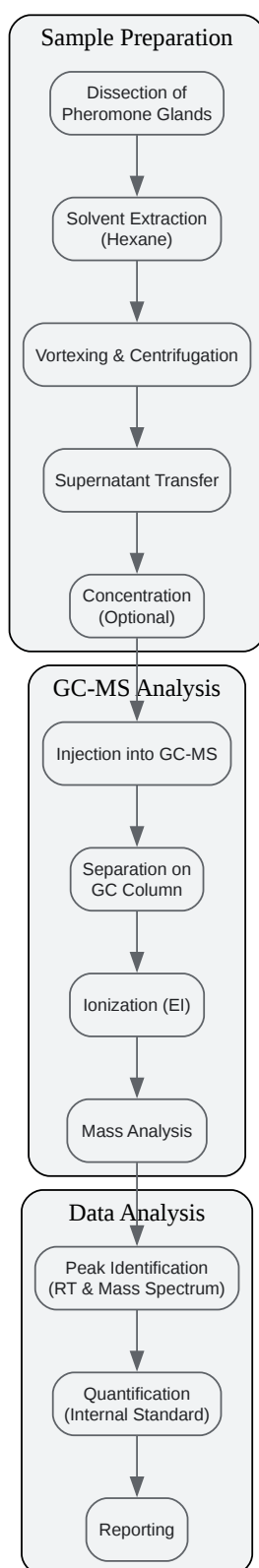
Data Summary

The following table summarizes the expected quantitative data for the GC-MS analysis of **Bombykol**. Please note that the characteristic mass fragments are based on the expected fragmentation pattern of a long-chain dienol, and the LOD and LOQ are estimated ranges for this type of analysis. Actual values must be determined experimentally.

Parameter	Value	Reference
Compound Name	Bombykol	
IUPAC Name	(10E, 12Z)-hexadeca-10,12-dien-1-ol	[1]
Molecular Formula	C ₁₆ H ₃₀ O	[1]
Molecular Weight	238.41 g/mol	[1]
Retention Time (RT)	~16.06 min (on a specific column)	[4]
Characteristic Mass Fragments (m/z) (Predicted)	238 [M] ⁺ (likely low abundance), 220 [M-H ₂ O] ⁺ , and other fragments from cleavage of the hydrocarbon chain.	
Limit of Detection (LOD) (Estimated)	0.1 - 1 ng/mL	
Limit of Quantification (LOQ) (Estimated)	0.5 - 5 ng/mL	

Visualizations

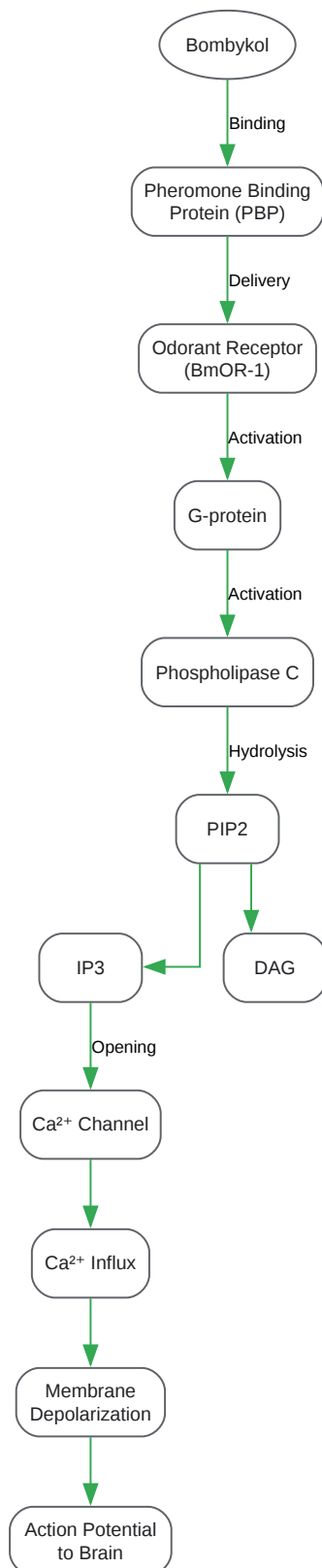
Experimental Workflow



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Caption: Experimental workflow for GC-MS analysis of **Bombykol**.

Bombykol Signaling Pathway



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Caption: Simplified **Bombykol** signaling pathway in male moth antennae.

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